

Kribb3 in Xenograft Mouse Models of Cancer: Application Notes and Protocols

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Compound of Interest

Compound Name: *Kribb3*

Cat. No.: *B1684102*

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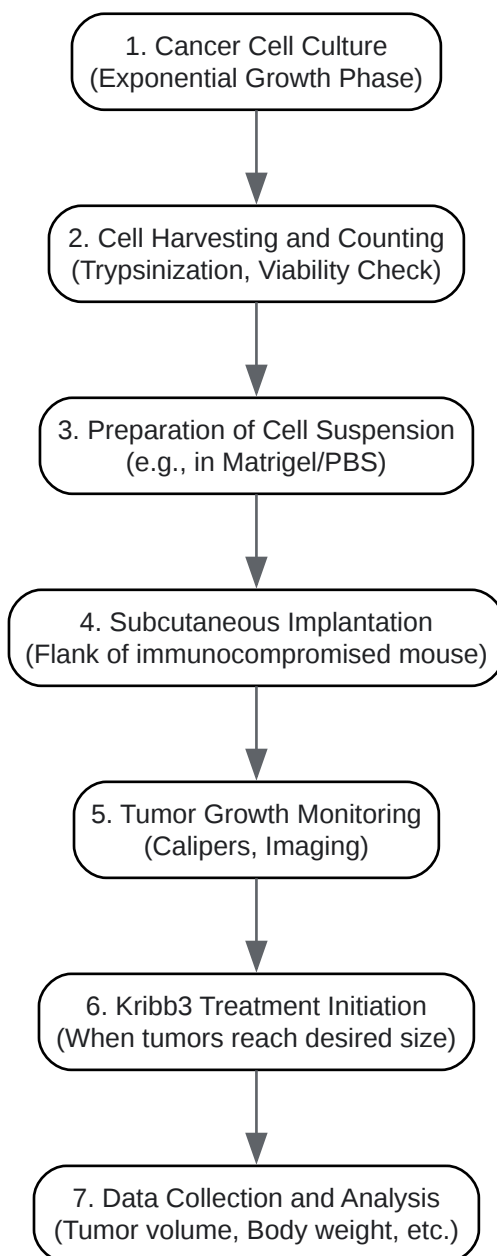
These application notes provide a comprehensive overview and detailed protocols for the utilization of **Kribb3**, a novel microtubule inhibitor, in preclinical xenograft mouse models of cancer. **Kribb3** has demonstrated potent anti-tumor activity by inducing mitotic arrest and subsequent apoptosis in cancer cells.

Introduction to Kribb3

Kribb3 (5-(5-ethyl-2-hydroxy-4-methoxyphenyl)-4-(4-methoxyphenyl)isoxazole) is a small molecule inhibitor that targets tubulin, a key component of microtubules.^[1] By disrupting microtubule dynamics, **Kribb3** interferes with the formation of the mitotic spindle, a critical structure for cell division. This disruption activates the mitotic spindle checkpoint, leading to a prolonged arrest in the G2/M phase of the cell cycle and ultimately triggering programmed cell death (apoptosis).^[1] In vivo studies have shown that **Kribb3** can significantly inhibit tumor growth in xenograft models, making it a promising candidate for cancer therapy.^[1]

Mechanism of Action

Kribb3 exerts its anti-cancer effects through a multi-step process initiated by the disruption of microtubule polymerization. This leads to the activation of the mitotic spindle checkpoint and culminates in Bax-mediated apoptosis.



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References

- 1. Tracing the pathway of spindle assembly checkpoint signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
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